

A Comprehensive Technical Guide to 1,3-Diacetoxyp propane

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Compound of Interest

Compound Name: 1,3-Diacetoxyp propane

CAS No.: 628-66-0

Cat. No.: B1205214

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This guide provides an in-depth exploration of **1,3-Diacetoxyp propane**, a versatile diester with significant applications in the chemical and pharmaceutical industries. From its fundamental physicochemical properties to its synthesis and diverse applications, this document offers a technical resource for researchers, scientists, and professionals in drug development.

Introduction and Core Chemical Identity

1,3-Diacetoxyp propane, also known as 1,3-propanediol diacetate or trimethylene acetate, is an organic compound classified as an acetate ester. It is formally derived from the condensation of the two hydroxyl groups of propane-1,3-diol with acetic acid.^{[1][2]} Its molecular structure, featuring two acetoxy groups on a propane backbone, imparts unique chemical properties that make it a valuable solvent and chemical intermediate.^[1]

The core identification parameters for **1,3-Diacetoxyp propane** are summarized below:

Parameter	Value	Source(s)
CAS Number	628-66-0	PubChem[3], ECHEMI[2]
Molecular Formula	C ₇ H ₁₂ O ₄	Smolecule[1], PubChem[3]
Molecular Weight	160.17 g/mol	Smolecule[1], PubChem[3]
IUPAC Name	3-acetyloxypropyl acetate	PubChem[3]
Synonyms	1,3-Propanediol diacetate, Trimethylene acetate, 1,3-Propylene glycol diacetate	ECHEMI[2], NIST[4]

Physicochemical and Spectroscopic Profile

The physical and chemical properties of **1,3-Diacetoxyp propane** are crucial for its handling, application, and analysis.

Property	Value	Source(s)
Appearance	Colorless liquid	Inferred from properties of similar compounds
Boiling Point	209.5 °C	ECHEMI[2]
Density	1.06 g/cm ³	ECHEMI[2]
Flash Point	97.5 °C	ECHEMI[2]
Water Solubility	0.62 M	ECHEMI[2]
Refractive Index	1.417	ECHEMI[2]

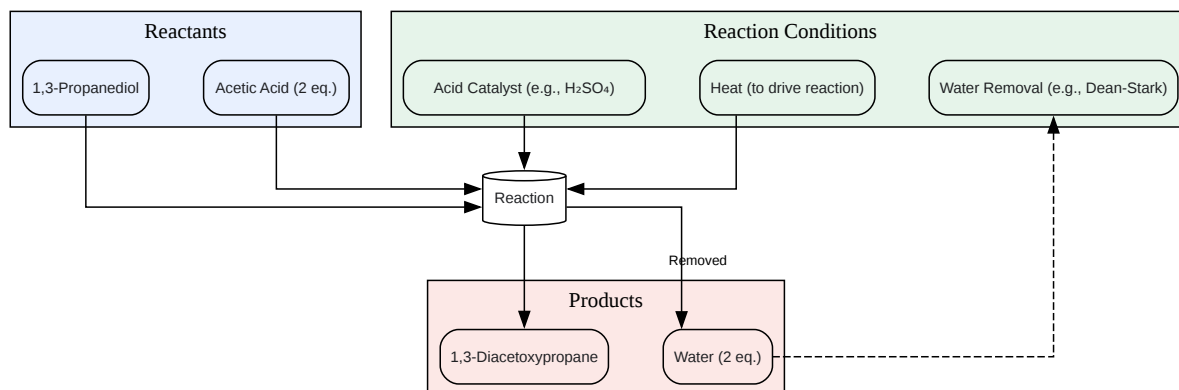
Spectroscopic data is essential for the identification and characterization of **1,3-Diacetoxyp propane**. The National Institute of Standards and Technology (NIST) provides reference spectra for this compound, including Infrared (IR) and Mass Spectrometry (MS) data, which are invaluable for quality control and research purposes.[4]

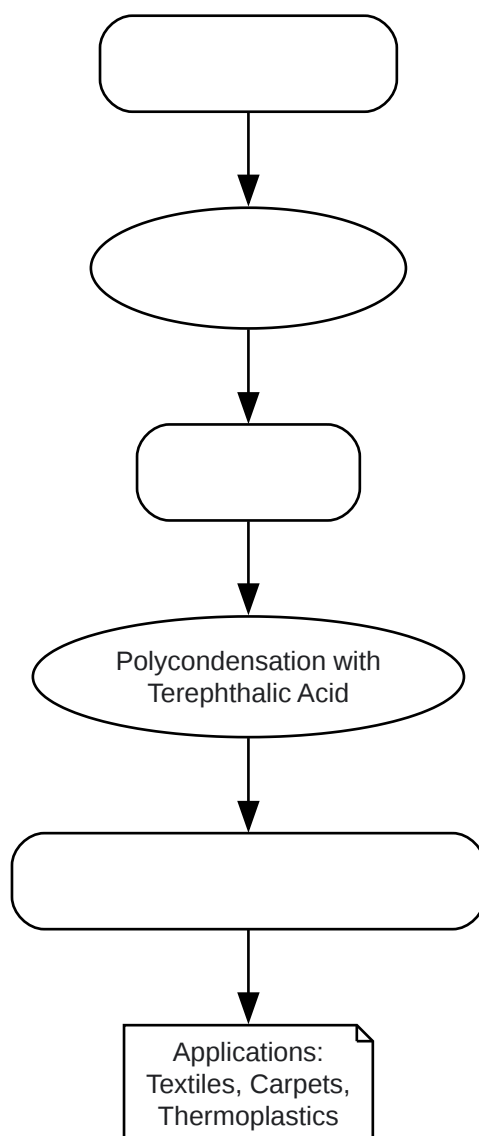
Synthesis and Manufacturing Pathways

The primary route for synthesizing **1,3-Diacetoxypropane** is through the esterification of 1,3-propanediol. This can be achieved using either acetic acid or acetic anhydride as the acetylating agent.

Direct Esterification with Acetic Acid

The most common and straightforward method involves the reaction of propane-1,3-diol with acetic acid.^[1] This reaction is typically catalyzed by a strong acid, such as sulfuric acid, and driven to completion by removing the water formed during the reaction.





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Caption: Role of **1,3-Diacetoxyp propane** as an intermediate for PTT synthesis.

Solvents and Other Industrial Uses

Due to its moderate polarity and low toxicity, **1,3-Diacetoxyp propane** is a candidate for use as a solvent for resins, lacquers, and cellulose derivatives. [1] It is also a valuable starting material for the synthesis of pesticides and pharmaceutical products. [3] Additionally, its ester characteristics suggest potential use as a flavoring agent in the food industry. [1]

Safety, Handling, and Experimental Protocols

Safety and Handling

While a specific safety data sheet (SDS) for **1,3-Diacetoxypropane** is not readily available in the search results, information on its precursor, 1,3-propanediol, indicates low toxicity. [5][6] 1,3-propanediol is not classified as a hazardous substance and is not expected to be a skin or eye irritant. [5][7] General laboratory safety precautions, such as wearing appropriate personal protective equipment (gloves, safety glasses), are recommended when handling **1,3-Diacetoxypropane**.

Experimental Protocol: Laboratory Scale Synthesis

The following is a representative protocol for the synthesis of **1,3-Diacetoxypropane** via direct esterification.

Materials:

- 1,3-Propanediol
- Glacial Acetic Acid
- Concentrated Sulfuric Acid
- Saturated Sodium Bicarbonate Solution
- Anhydrous Magnesium Sulfate
- Round-bottom flask, reflux condenser, heating mantle, separatory funnel, distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 1,3-propanediol and a molar excess of glacial acetic acid (approximately 2.5 equivalents).
- **Catalyst Addition:** Slowly add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.

- Reflux: Heat the mixture to reflux for several hours to drive the esterification reaction. Monitor the reaction progress using a suitable technique (e.g., TLC or GC).
- Workup:
 - Cool the reaction mixture to room temperature.
 - Carefully transfer the mixture to a separatory funnel and wash with water to remove excess acetic acid and sulfuric acid.
 - Neutralize any remaining acid by washing with a saturated sodium bicarbonate solution until effervescence ceases.
 - Wash with brine to remove residual water.
- Drying and Purification:
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter to remove the drying agent.
 - Purify the crude **1,3-Diacetoxyp propane** by fractional distillation under reduced pressure.

Conclusion

1,3-Diacetoxyp propane is a valuable and versatile chemical with a well-defined profile. Its role as a key intermediate in the polymer industry, coupled with its potential as a solvent and a building block for other fine chemicals, ensures its continued importance in various scientific and industrial domains. This guide provides a foundational understanding of its properties, synthesis, and applications, serving as a valuable resource for professionals in the field.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to 1,3-Diacetoxyp propane]. BenchChem, [2026]. [Online PDF]. Available at:

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